

Technical Safety & Application Guide: 3-Fluoro-2-methyl-5-nitropyridine

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Compound of Interest

Compound Name: 3-Fluoro-2-methyl-5-nitropyridine

Cat. No.: B13659571

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Part 1: Chemical Identity & Strategic Importance[1] The Compound at a Glance

3-Fluoro-2-methyl-5-nitropyridine is a highly specialized heterocyclic building block used primarily in the synthesis of pharmaceutical active ingredients (APIs).[1][2] Its structural uniqueness lies in the "push-pull" electronic nature of the pyridine ring: the electron-withdrawing nitro group at the 5-position and the electron-donating methyl group at the 2-position, modulated by the steric and electronic influence of the fluorine atom at the 3-position.

Unlike its isomer 2-fluoro-3-methyl-5-nitropyridine, where the fluorine is highly labile to nucleophilic aromatic substitution (S_NAr), the fluorine in this compound is at the 3-position (meta to the nitrogen), rendering it significantly more stable. This stability makes it an ideal scaffold for reactions targeting the nitro group (reduction) or the methyl group (oxidation/halogenation) without compromising the fluorinated core.

Identification Data

Parameter	Specification
Chemical Name	3-Fluoro-2-methyl-5-nitropyridine
CAS Number	1806428-76-1
Molecular Formula	C ₆ H ₅ FN ₂ O ₂
Molecular Weight	156.11 g/mol
SMILES	<chem>Cc1nc(cnc1F)[O-]</chem>
Physical State	Crystalline Solid (Low melting point likely; often yellow/pale brown)
Solubility	Soluble in DMSO, Methanol, DCM, Ethyl Acetate; Poorly soluble in water.

Part 2: Hazard Profiling & Risk Assessment

GHS Classification (Derived & Analog-Based)

Note: While specific toxicological data for this isomer is limited, the following classification is derived from Structure-Activity Relationships (SAR) of analogous nitropyridines (e.g., 3-fluoro-2-nitropyridine).

Hazard Category	GHS Code	Hazard Statement	Mechanistic Insight
Acute Toxicity (Oral)	H302	Harmful if swallowed. [3]	Nitro-aromatics can interfere with oxygen transport (methemoglobinemia risk) and cellular respiration.
Skin Irritation	H315	Causes skin irritation. [4]	Pyridine bases are lipophilic and penetrate the stratum corneum, causing local inflammation.
Eye Irritation	H319	Causes serious eye irritation.[4]	Nitrogenous bases are inherently irritating to mucous membranes.
STOT - SE	H335	May cause respiratory irritation.[3]	Dust or vapor inhalation triggers upper respiratory tract inflammation.

Critical Risk Analysis

- **Thermal Instability:** The nitro group (-NO₂) confers potential energetic instability. While not a primary explosive, nitropyridines can decompose violently if heated under confinement or subjected to adiabatic shock.
- **Skin Absorption:** Pyridine derivatives often possess high skin permeability. The presence of the fluorine atom increases lipophilicity, potentially enhancing dermal absorption rates compared to non-fluorinated analogs.
- **Reactivity:** The methyl group at C2 is activated. In the presence of strong bases, deprotonation can occur, leading to exothermic condensations.

Part 3: Advanced Handling Protocols

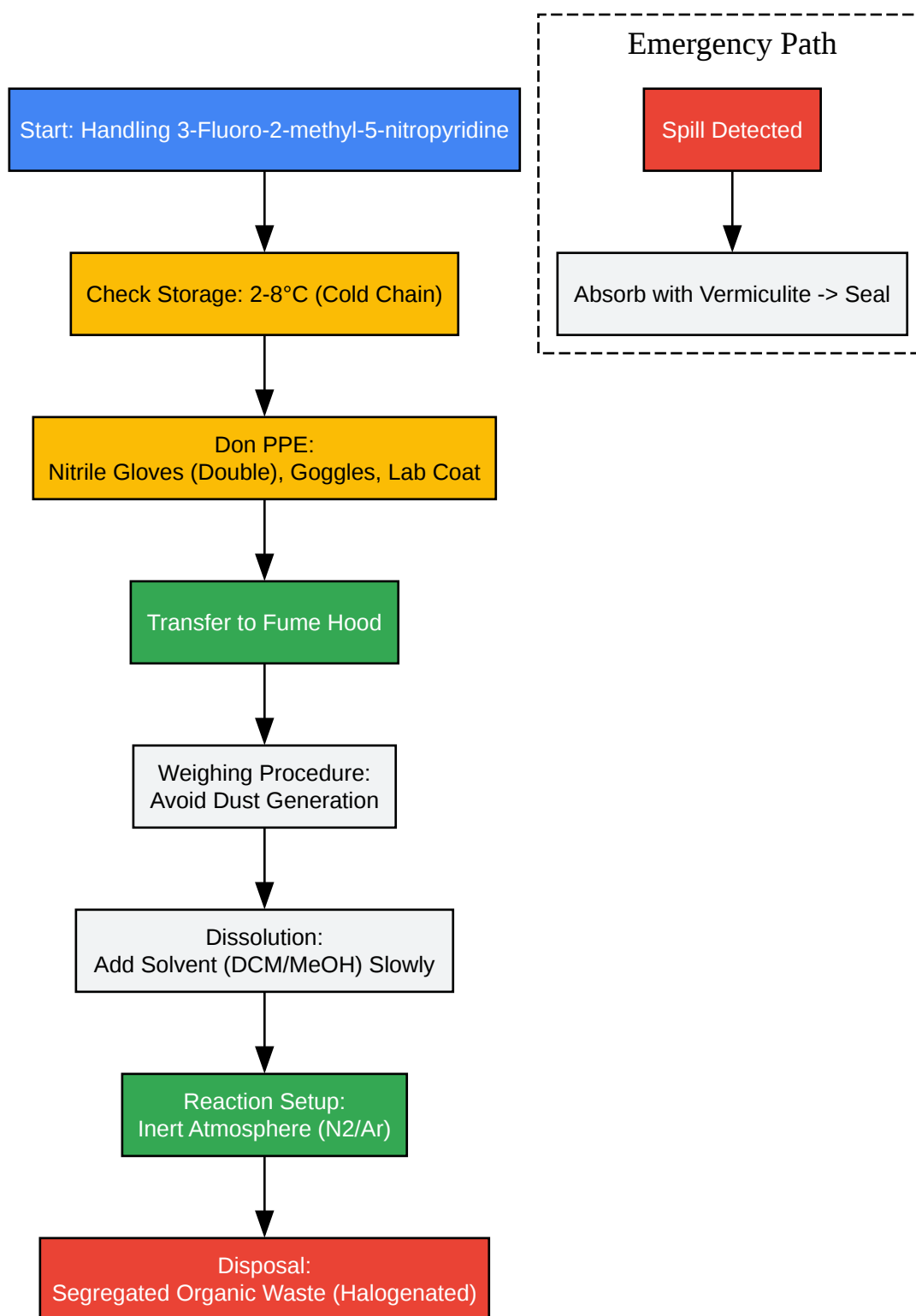
Engineering Controls & PPE

This compound requires a Level 2 Containment strategy. Do not handle on an open benchtop.

- Respiratory: Work strictly within a certified chemical fume hood. If handling powders outside a hood (e.g., weighing), use a NIOSH N95 or P100 respirator.
- Dermal: Double-gloving is recommended.
 - Inner Glove: Nitrile (4 mil).
 - Outer Glove: Nitrile (minimum 5 mil) or Neoprene.
 - Rationale: Fluorinated pyridines can permeate standard latex rapidly.
- Ocular: Chemical splash goggles. Face shield required if working with quantities >5g or during exothermic additions.

Safe Handling Workflow

The following diagram outlines the logical decision tree for handling this compound safely in a research setting.



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Figure 1: Standard Operating Procedure (SOP) flow for handling fluorinated nitropyridines.

Experimental Protocol: Reduction to Amine

A common application is reducing the nitro group to an amine (3-Fluoro-2-methyl-5-aminopyridine).

Method: Iron/Ammonium Chloride Reduction (Mild & Selective)

- Setup: 3-neck round bottom flask with reflux condenser and mechanical stirrer.
- Solvent: Ethanol:Water (3:1 ratio).
- Reagents:
 - 1.0 eq **3-Fluoro-2-methyl-5-nitropyridine**.
 - 5.0 eq Iron powder (fine mesh).
 - 3.0 eq Ammonium Chloride (NH_4Cl).
- Procedure:
 - Dissolve substrate in Ethanol/Water.
 - Add NH_4Cl and Iron powder.
 - Heat to reflux (approx. 70-80°C) for 2-4 hours. Monitor by LCMS (Disappearance of Nitro peak M^+ , Appearance of Amine peak $\text{M}-30+2$).
 - Safety Note: This reaction is exothermic.^[5] The induction period can be deceptive; do not overheat initially.
- Workup: Filter hot through Celite to remove iron residues. Concentrate filtrate.^[1] Neutralize with NaHCO_3 and extract with Ethyl Acetate.

Part 4: Emergency Response & Toxicology

First Aid Measures

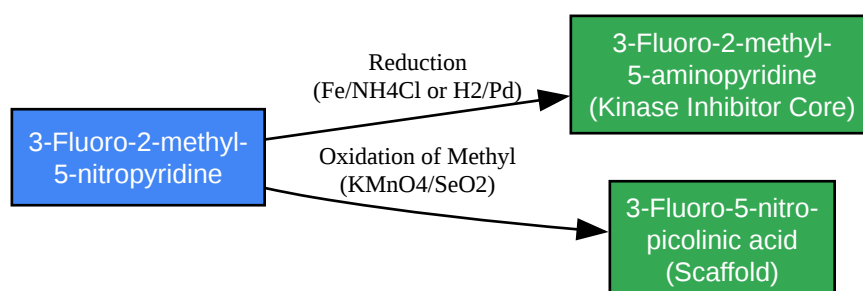
- Inhalation: Move to fresh air immediately. If breathing is labored, administer oxygen. Alert: Nitropyridines can cause delayed respiratory edema.
- Skin Contact: Wash with polyethylene glycol 400 (PEG 400) if available, followed by soap and water. PEG is superior for removing lipophilic aromatics.
- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses.
- Ingestion: Rinse mouth. Do NOT induce vomiting.

Fire Fighting

- Extinguishing Media: Water spray, Dry chemical, CO₂, or Alcohol-resistant foam.
- Specific Hazards: Emits toxic fumes under fire conditions: Carbon oxides (COx), Nitrogen oxides (NOx), and Hydrogen Fluoride (HF).
- Firefighter PPE: Self-Contained Breathing Apparatus (SCBA) is mandatory due to HF generation.

Synthetic Utility Pathway

Understanding the downstream utility helps justify the risk.



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Figure 2: Primary synthetic divergence points for drug discovery applications.

References

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